

"Comparison of different nitrating agents for urea synthesis"

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Compound of Interest

Compound Name: Urea, N,N'-dinitro-

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A Comparative Guide to Nitrating Agents for Urea Synthesis

For researchers and professionals in drug development and chemical synthesis, the selection of an appropriate nitrating agent is crucial for optimizing the synthesis of urea-based compounds. This guide provides a detailed comparison of various nitrating agents for the synthesis of urea nitrate, a key intermediate in the production of other nitrated urea derivatives like nitrourea. The following sections present a quantitative comparison of different methods, detailed experimental protocols, and visualizations of the reaction pathways and workflows.

Performance Comparison of Nitrating Agents

The choice of nitrating agent significantly impacts the yield, reaction conditions, and safety of urea nitrate synthesis. The following table summarizes the performance of common nitrating agents based on reported experimental data.

Nitrating Agent/System	Solvent	Temperature (°C)	Reaction Time	Yield (%)	Reference
Nitric Acid (70%)	Water	0 - 25	~15 min	>90% (calculated from recovered mass)	[1]
Nitric Acid (>90%)	Glacial Acetic Acid	18 - 28	~13 min	97.4%	[2]
Nitric Acid (>90%)	Propionic Acid	Not specified	Not specified	94.8%	[2]
Nitrogen Dioxide (gas)	Glacial Acetic Acid	17 - 70	1 hour	Almost quantitative	[3]
Urea Nitrate / Sulfuric Acid	None (neat)	-3 - 3	30 min	13% (for Nitrourea)	[4][5]
Urea Nitrate / Acetic Anhydride	Acetic Acid	60	15 min	67.2% (for Nitrourea)	[4][5]

Experimental Protocols

Detailed methodologies for the synthesis of urea nitrate and its subsequent conversion to nitrourea are provided below.

Synthesis of Urea Nitrate using Nitric Acid in Water[1]

Materials:

- Urea (21.72 g)
- Distilled water (50 mL)
- 70% Nitric Acid (23 mL total)

- 250 mL beaker
- Stirring apparatus
- Ice bath
- Filtration apparatus
- Vacuum oven

Procedure:

- Dissolve 21.72 g of urea in 50 mL of distilled water in a 250 mL beaker with stirring.
- Slowly add 11.5 mL of 70% nitric acid dropwise to the solution while continuing to stir. A white precipitate of urea nitrate will form immediately.
- After the addition is complete, continue stirring the mixture at 25 °C for 15 minutes.
- Filter the mixture and wash the collected precipitate with 15 mL of cold water.
- Cool the mother liquor to 0 °C using an ice bath and add an additional 11.5 mL of 70% nitric acid dropwise to precipitate more product.
- Filter the second batch of precipitate and wash with 15 mL of ice-cold water.
- Combine both batches of the wet product and dry in a vacuum oven at 50 °C and 10 torr for 5 hours to obtain the final product.

Synthesis of Urea Nitrate using Nitric Acid in Glacial Acetic Acid[2]

Materials:

- Urea (20 g)
- Glacial Acetic Acid (300 cc, >99.5%)

- Nitric Acid (21.5 g, 97.7%)
- Benzene (for washing)
- Reaction vessel with cooling capabilities
- Filtration apparatus

Procedure:

- Prepare a solution of 20 g of urea in 300 cc of glacial acetic acid.
- While maintaining the temperature at 18 °C, add 21.5 g of 97.7% nitric acid over a period of 6 minutes. The temperature will rise to approximately 28 °C. Urea nitrate will precipitate immediately.
- Cool the solution to 22 °C over 7 minutes.
- Separate the precipitated urea nitrate by filtration.
- Wash the filter cake with three portions of benzene (total of 95 cc).
- Dry the product to obtain urea nitrate.

Synthesis of Nitrourea from Urea Nitrate using Sulfuric Acid[4][5][6]

Materials:

- Urea Nitrate (200 g, dry and powdered)
- Concentrated Sulfuric Acid (700 cc)
- 2-L Erlenmeyer flask with mechanical stirrer and thermometer
- Ice-salt bath
- Ice (1 kg)

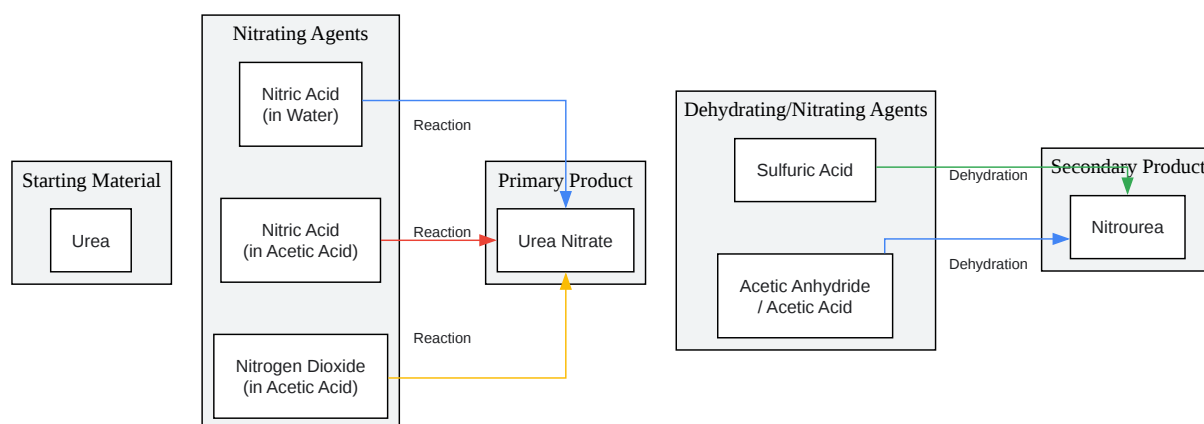
- Büchner funnel with hardened filter paper

Procedure:

- Cool 700 cc of concentrated sulfuric acid in the 2-L Erlenmeyer flask to $-3\text{ }^{\circ}\text{C}$ or below using an ice-salt bath.
- With vigorous stirring, add 200 g of dry, powdered urea nitrate in small portions, ensuring the temperature does not exceed $0\text{ }^{\circ}\text{C}$. This addition should take about 30 minutes.
- Continue stirring for another 30 minutes, keeping the temperature below $+3\text{ }^{\circ}\text{C}$.
- Pour the reaction mixture onto 1 kg of ice.
- Filter the resulting white, finely divided precipitate of nitrourea using a Büchner funnel with hardened filter paper. Press the product as dry as possible.
- Wash the product in the funnel with four portions of cold water, pressing it dry after each wash.
- Air-dry the final product. The yield is typically between 120-150 g (70-87% of the theoretical amount).

Reaction Pathways and Experimental Workflow

The following diagrams illustrate the chemical transformations and the general workflow for the synthesis of urea nitrate and nitrourea.



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Caption: Experimental workflow for the synthesis of urea nitrate and nitrourea.

Caption: Reaction mechanism for the formation of urea nitrate.

Conclusion

The synthesis of urea nitrate can be achieved through various methods, with the direct reaction of urea and nitric acid being the most straightforward and high-yielding. The choice of solvent, whether aqueous or non-aqueous like acetic acid, influences the yield and ease of product isolation, with non-aqueous solvents generally providing higher yields due to the lower solubility of urea nitrate.[2] For the synthesis of nitrourea, a subsequent dehydration step is required, for which sulfuric acid or a mixture of acetic anhydride and acetic acid can be employed, with the latter providing a significantly higher yield under the reported conditions.[4][5] The selection of a specific nitrating agent and protocol should be based on the desired product (urea nitrate or nitrourea), required purity, and the scale of the reaction, taking into account the exothermic nature of these reactions and the explosive properties of the products.[6]

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References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. US2279765A - Preparation of urea nitrate - Google Patents [patents.google.com]
- 3. US3141039A - Preparation of urea nitrate - Google Patents [patents.google.com]
- 4. energetics.chm.uri.edu [energetics.chm.uri.edu]
- 5. energetics.chm.uri.edu [energetics.chm.uri.edu]
- 6. Urea nitrate - Wikipedia [en.wikipedia.org]
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